

Application Notes and Protocols: Preparation of STF-118804 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

STF-118804 is a potent and selective inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD+ salvage pathway.[1][2][3][4][5] By inhibiting NAMPT, STF-118804 disrupts cellular energy metabolism, leading to decreased NAD+ levels, which can induce apoptosis in cancer cells.[4][6] This compound has shown significant antitumor activity in various cancer models, including acute lymphoblastic leukemia and pancreatic cancer.[1][2][3][6] These application notes provide a detailed protocol for the preparation of a stock solution of STF-118804 in dimethyl sulfoxide (DMSO), along with relevant chemical and biological data.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **STF-118804** are summarized in the table below.



| Property | Value | Reference(s) |
|---------------------|---|--------------|
| Molecular Weight | 461.53 g/mol | [1][7] |
| Molecular Formula | C25H23N3O4S | [1][7][8] |
| Purity | >98% | [7][8] |
| Physical Appearance | Solid | [1][7] |
| Solubility in DMSO | ≥19.1 mg/mL, 47 mg/mL, up to 61 mg/mL (132.16 mM) | [7][8][9] |
| Storage Temperature | -20°C | [1][7][8] |

Experimental Protocols Materials

- **STF-118804** powder
- Anhydrous/fresh Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM STF-118804 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **STF-118804** in DMSO. This is a common starting concentration for subsequent dilutions to working concentrations for in vitro assays.



- Pre-weighing Preparations: Ensure the analytical balance is calibrated and located in a chemical fume hood to handle the powder safely. Put on appropriate PPE.
- Weighing STF-118804: Carefully weigh out 4.62 mg of STF-118804 powder and transfer it to a sterile microcentrifuge tube.
 - Calculation:
 - Molecular Weight (MW) of STF-118804 = 461.53 g/mol
 - To make a 10 mM (0.010 mol/L) solution, you need 0.010 moles per liter.
 - For 1 mL (0.001 L), you need 0.010 mol/L * 0.001 L = 0.00001 moles.
 - Mass = moles * MW = 0.00001 mol * 461.53 g/mol = 0.0046153 g = 4.6153 mg (approximately 4.62 mg).
- Adding DMSO: Add 1 mL of fresh, anhydrous DMSO to the microcentrifuge tube containing the STF-118804 powder. It is crucial to use fresh DMSO as moisture-absorbing DMSO can reduce the solubility of the compound.[9]
- · Dissolving the Compound:
 - Close the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the powder has dissolved.
 - If necessary, briefly sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.[10]
- Storage:
 - The resulting 10 mM stock solution should be stored at -20°C.[1][7][8]
 - For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[10] Solutions in DMSO may be stored at -20°C for up to 3 months.[8]



Protect the stock solution from light.[10]

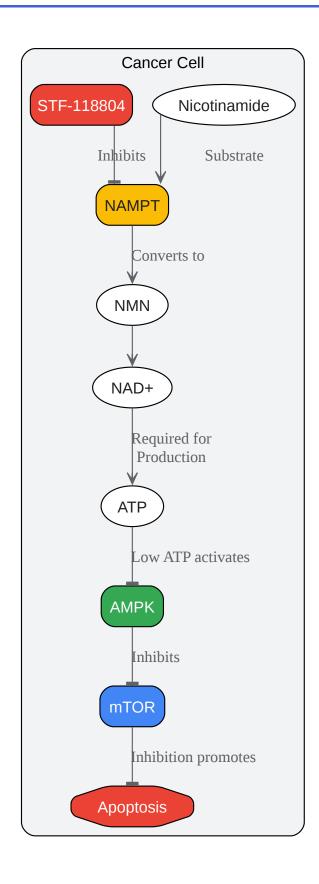
Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration. It is important to maintain the final DMSO concentration in the culture medium below 0.1% to avoid solvent-induced cytotoxicity.[10]

Visualizations Signaling Pathway of STF-118804

STF-118804 inhibits NAMPT, which is a key enzyme in the NAD+ salvage pathway. This inhibition leads to a depletion of cellular NAD+, a critical coenzyme for many cellular processes, including ATP production. The reduction in the NAD+/NADH ratio and ATP levels activates AMP-activated protein kinase (AMPK) and inhibits the mammalian target of rapamycin (mTOR) pathway, ultimately leading to apoptosis in cancer cells.[2][3][6]





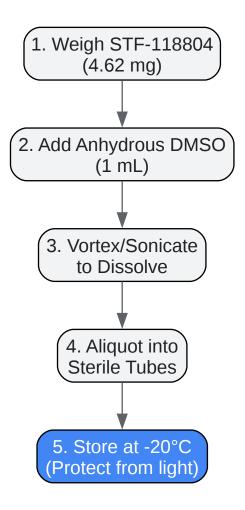
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Caption: STF-118804 signaling pathway.



Experimental Workflow

The following diagram illustrates the logical flow of preparing the **STF-118804** stock solution.



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